

An In-depth Technical Guide to the Hydrolysis and Photolysis of Thiobencarb

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Compound of Interest

Compound Name: Thiobencarb

Cat. No.: B1683131

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the hydrolysis and photolysis rates of the herbicide **thiobencarb**. The information is compiled from various scientific studies and regulatory guidelines to offer a detailed understanding of its environmental fate.

Executive Summary

Thiobencarb, a thiocarbamate herbicide, exhibits high stability against hydrolysis under typical environmental conditions. Conversely, it is susceptible to photodegradation, with its breakdown rate significantly influenced by the light source and conditions. This guide presents quantitative data on degradation rates, details the experimental protocols for assessing hydrolysis and photolysis, and illustrates the degradation pathways.

Data Presentation

Hydrolysis Data

Thiobencarb is notably resistant to hydrolysis across a range of environmentally relevant pH levels.

Parameter	pH	Temperature (°C)	Result
Half-life	4	25	> 1 year
Half-life	7	25	> 1 year
Half-life	9	25	> 1 year
Stability	5-9	21	Stable for at least 30 days

Photolysis Data

The photolytic degradation of **thiobencarb** is considerably more rapid than its hydrolysis, with rates dependent on the light source and medium.

Parameter	Light Source	Medium	Half-life (t _{1/2})	Quantum Yield (Φ)
Degradation	Sunlight	Water	~3 days[1]	Not available
Degradation	UV light (254 nm)	Water	~1.5 hours[1]	0.14 (at 253.7 nm)
Degradation	UV-C light (254 nm)	Technical Grade	4.95 hours[2]	Not available

Degradation Products

The primary degradation products of **thiobencarb** upon photolysis include:

- 4-chlorobenzyl alcohol[1]
- 4-chlorobenzaldehyde[1]
- 4-chlorobenzoic acid
- **Thiobencarb** sulfoxide

Experimental Protocols

The methodologies for assessing the hydrolysis and photolysis of chemical compounds are standardized by international guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD) and the U.S. Environmental Protection Agency (EPA).

Hydrolysis Testing (Following OECD 111 & USEPA OCSPP 835.2120)

The standard protocol for determining the rate of hydrolysis as a function of pH involves a tiered approach.

Objective: To determine the rate of abiotic hydrolytic transformation of a substance in aqueous solutions at environmentally relevant pH values (4-9).

Methodology:

- Preparation of Solutions: Sterile aqueous buffer solutions at pH 4, 7, and 9 are prepared. The test substance, **thiobencarb**, is added to these solutions at a concentration not exceeding half of its water solubility.
- Incubation: The solutions are incubated in the dark at a constant temperature (e.g., 25°C) to prevent photodegradation.
- Tier 1: Preliminary Test: A preliminary test is conducted at an elevated temperature (e.g., 50°C) for 5 days to quickly assess the hydrolytic stability. If less than 10% degradation is observed, the substance is considered hydrolytically stable, and further testing may not be required.
- Tier 2: Main Test: If significant degradation occurs in the preliminary test, a main test is performed at different temperatures to determine the hydrolysis rate constants and half-lives. Samples are taken at appropriate intervals and analyzed for the concentration of the parent compound and any degradation products.
- Analysis: The concentration of **thiobencarb** and its hydrolysis products are determined using appropriate analytical methods, such as High-Performance Liquid Chromatography (HPLC) with UV or mass spectrometry (MS) detection.

Photolysis Testing (Following OECD 316 & USEPA OCSPP 835.2240)

The protocol for assessing the phototransformation of chemicals in water also follows a tiered approach to determine the direct photolysis rate.

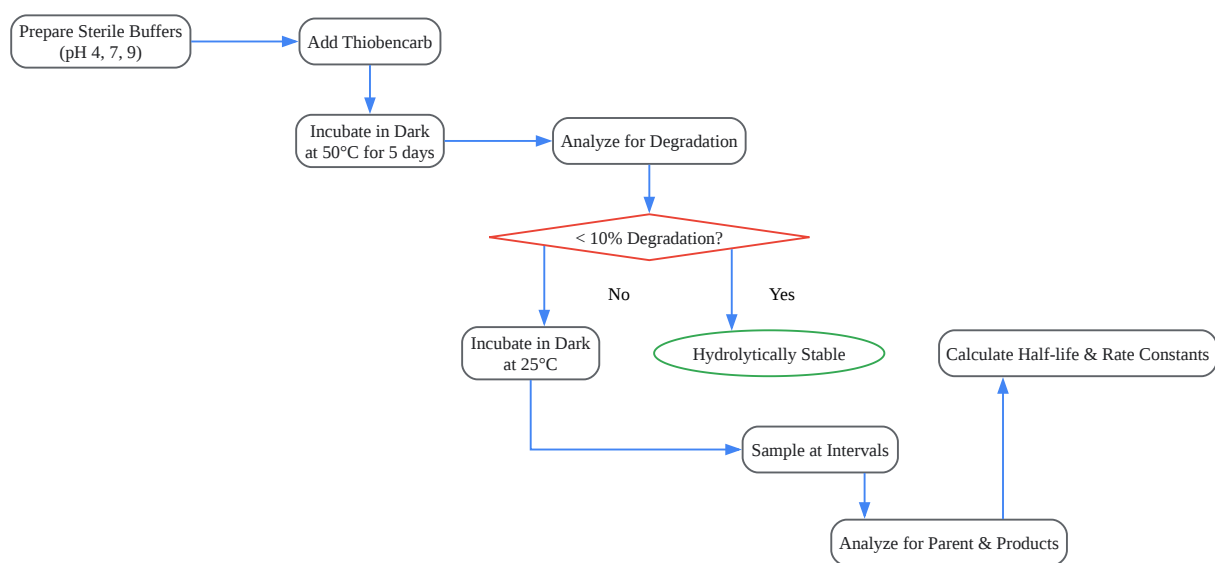
Objective: To determine the rate and pathway of a substance's degradation in water due to direct absorption of sunlight.

Methodology:

- **Preparation of Solutions:** A solution of the test substance in sterile, buffered, and air-saturated water is prepared. The concentration should be low enough to ensure that the solution is optically thin.
- **Light Source:** The test is conducted using a light source that simulates natural sunlight, typically a filtered xenon arc lamp, or natural sunlight itself. The spectral distribution of the light source should be characterized.
- **Irradiation:** The test solutions are irradiated at a constant temperature (e.g., 25°C). Control samples are kept in the dark to account for any non-photolytic degradation.
- **Sampling and Analysis:** Samples of the irradiated and dark control solutions are taken at various time points. The concentration of the test substance and its photoproducts are quantified using a suitable analytical method like HPLC or Gas Chromatography (GC) coupled with MS.
- **Quantum Yield Determination (Optional):** The quantum yield, which is the efficiency of a photon in causing a chemical reaction, can be determined. This involves measuring the rate of disappearance of the test substance and the light intensity absorbed by the substance at specific wavelengths.

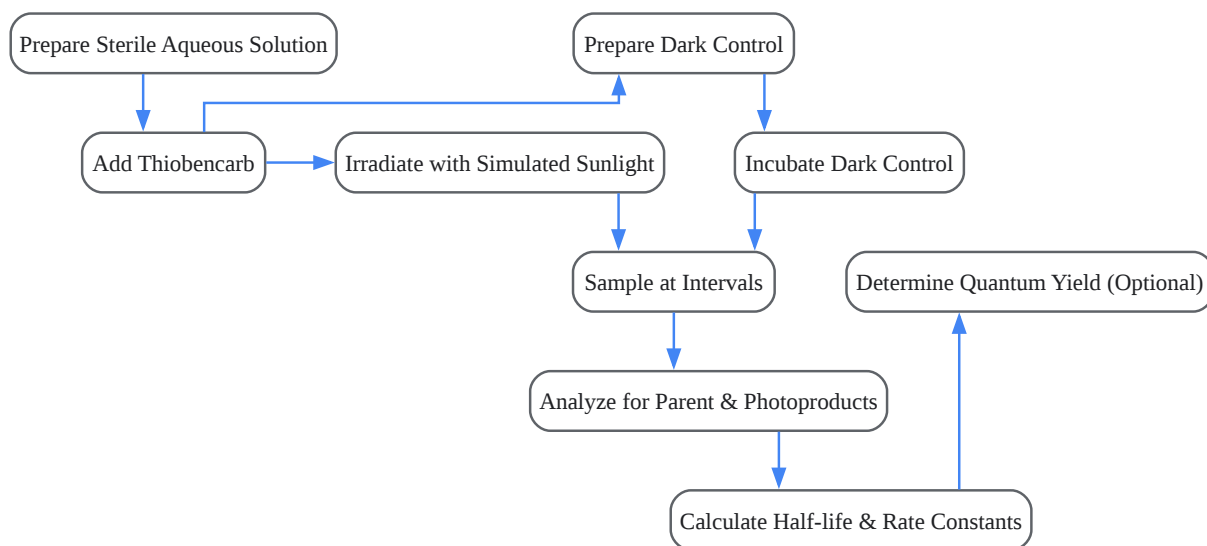
Mandatory Visualizations

Signaling Pathways and Experimental Workflows



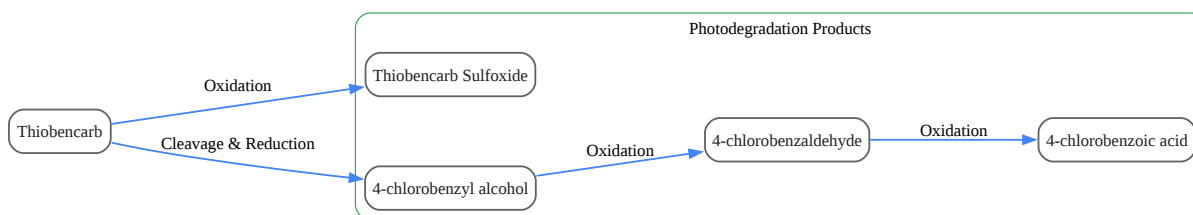
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Caption: Workflow for **Thiobencarb** Hydrolysis Testing.



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Caption: Workflow for **Thiobencarb** Photolysis Testing.



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Caption: Proposed Photodegradation Pathway of **Thiobencarb**.

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References

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